

# Application Notes and Protocols for Co 102862

## Stock Solution Preparation in DMSO

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: Co 102862

Cat. No.: B1669277

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

## Introduction

This document provides detailed application notes and protocols for the preparation of a stock solution of the compound designated as **Co 102862** using Dimethyl Sulfoxide (DMSO) as the solvent. Due to the limited publicly available information for a compound with the specific identifier "**Co 102862**," this protocol is based on best practices for handling chemical compounds in a research setting. Researchers must supplement this guide with any specific information provided by the compound supplier.

Disclaimer: The identifier "**Co 102862**" does not correspond to a readily identifiable chemical entity in public chemical databases. The following protocols are generalized and should be adapted based on the specific properties of the compound obtained.

## Compound and Solvent Information

A summary of the essential properties for a generic compound and the solvent DMSO are provided below. It is critical to replace the placeholder data for "**Co 102862**" with actual data from the supplier's Certificate of Analysis (CoA) or Safety Data Sheet (SDS).

Parameter	Co 102862	Dimethyl Sulfoxide (DMSO)
Molecular Weight	User to provide	78.13 g/mol
Formula	User to provide	C <sub>2</sub> H <sub>6</sub> OS
Appearance	User to provide	Clear, colorless liquid
Solubility in DMSO	User to provide	Miscible
Purity	User to provide	≥99% (Anhydrous)
Storage Temperature	User to provide	Room Temperature

## Experimental Protocols

### Materials and Equipment

- **Co 102862** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber glass vials or polypropylene tubes
- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves

### Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution. The final concentration can be adjusted based on experimental requirements and the solubility of **Co 102862**.

#### 3.2.1. Calculation

To prepare a 10 mM stock solution, the required mass of **Co 102862** is calculated using the following formula:

$$\text{Mass (mg)} = 10 \text{ mM} * \text{Molecular Weight ( g/mol )} * \text{Volume (L)} * 1000 \text{ (mg/g)}$$

Example Calculation (assuming a hypothetical Molecular Weight of 400 g/mol and a final volume of 1 mL):

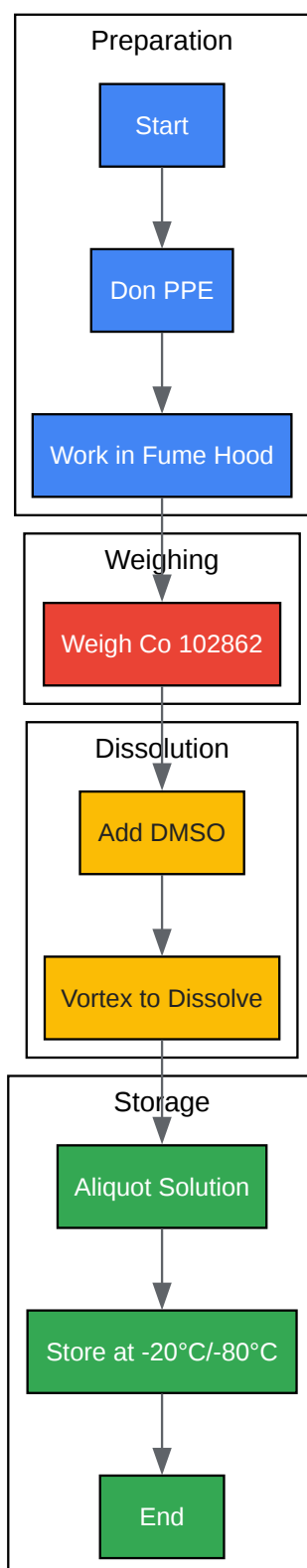
$$\text{Mass (mg)} = 0.010 \text{ mol/L} * 400 \text{ g/mol} * 0.001 \text{ L} * 1000 \text{ mg/g} = 4 \text{ mg}$$

### 3.2.2. Step-by-Step Procedure

- Preparation: Don appropriate PPE and perform all steps in a chemical fume hood.
- Weighing: Tare a sterile vial on a calibrated analytical balance. Carefully weigh the calculated amount of **Co 102862** powder into the vial.
- Dissolution: Add the required volume of anhydrous DMSO to the vial containing the compound.
- Mixing: Tightly cap the vial and vortex thoroughly until the compound is completely dissolved. Visually inspect the solution to ensure there are no visible particles. If necessary, gentle warming in a water bath (not exceeding 37°C) may aid dissolution, but verify compound stability at elevated temperatures.
- Sterilization (Optional): If the stock solution will be used in sterile cell culture applications, it can be sterilized by passing it through a 0.22 µm syringe filter compatible with DMSO.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, amber vials or polypropylene tubes to minimize freeze-thaw cycles and exposure to light. Store aliquots at -20°C or -80°C for long-term storage, as recommended by the supplier.

## Visualizations

## Experimental Workflow

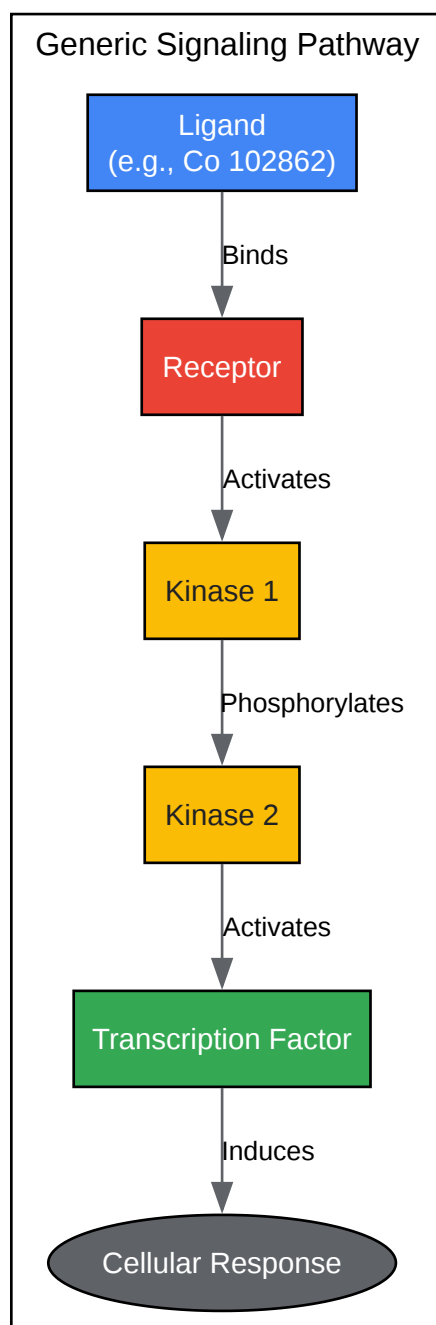


[Click to download full resolution via product page](#)

Caption: Workflow for **Co 102862** Stock Solution Preparation.

## Signaling Pathway

As the biological target and mechanism of action for "**Co 102862**" are unknown, a generic signaling pathway diagram is provided as a template. This should be replaced with the specific pathway modulated by the compound of interest.



[Click to download full resolution via product page](#)

Caption: Placeholder for the **Co 102862** Signaling Pathway.

## Safety and Handling

- Always consult the Safety Data Sheet (SDS) for **Co 102862** before handling.
- DMSO is an excellent solvent and can facilitate the absorption of other chemicals through the skin. Handle with care and avoid direct contact.
- Work in a well-ventilated area, preferably a chemical fume hood.
- Dispose of all waste materials in accordance with institutional and local regulations.

## Stability and Storage

- Store the powdered form of **Co 102862** as recommended by the supplier, typically in a cool, dry, and dark place.
- DMSO is hygroscopic; use anhydrous DMSO and store it properly to prevent water absorption.
- Stock solutions in DMSO should be stored at -20°C or -80°C in tightly sealed, light-protected aliquots.
- Avoid repeated freeze-thaw cycles, which can lead to compound degradation. It is best practice to thaw a single aliquot for each experiment.
- The stability of **Co 102862** in DMSO at various temperatures should be determined experimentally or obtained from the supplier.
- To cite this document: BenchChem. [Application Notes and Protocols for Co 102862 Stock Solution Preparation in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1669277#co-102862-stock-solution-preparation-with-dmsol\]](https://www.benchchem.com/product/b1669277#co-102862-stock-solution-preparation-with-dmsol)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)